

Personal protective equipment for handling PARP1-IN-5 dihydrochloride

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Compound of Interest

Compound Name: **PARP1-IN-5 dihydrochloride**

Cat. No.: **B10828047**

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Essential Safety and Handling Guide for PARP1-IN-5 Dihydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PARP1-IN-5 dihydrochloride**. Following these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

PARP1-IN-5 dihydrochloride is classified as a hazardous substance. The primary routes of exposure are ingestion, skin contact, and eye contact. It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)

Table 1: GHS Hazard Classification for **PARP1-IN-5 Dihydrochloride**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1] [2]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life [1] [2]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects [1] [2]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment must be worn at all times when handling **PARP1-IN-5 dihydrochloride**.

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[\[3\]](#)
- Hand Protection: Nitrile or neoprene gloves that comply with ASTM standard D-6978 are required.[\[4\]](#) It is recommended to double-glove. Gloves should be changed frequently, especially if they become contaminated.
- Body Protection: A laboratory coat is required. For procedures with a higher risk of splashing or aerosol generation, a chemically resistant apron or coveralls should be worn.
- Respiratory Protection: For procedures that may generate dust or aerosols, a NIOSH-approved respirator is necessary.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety.

Operational Plan: Step-by-Step Guidance

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage or leaks.

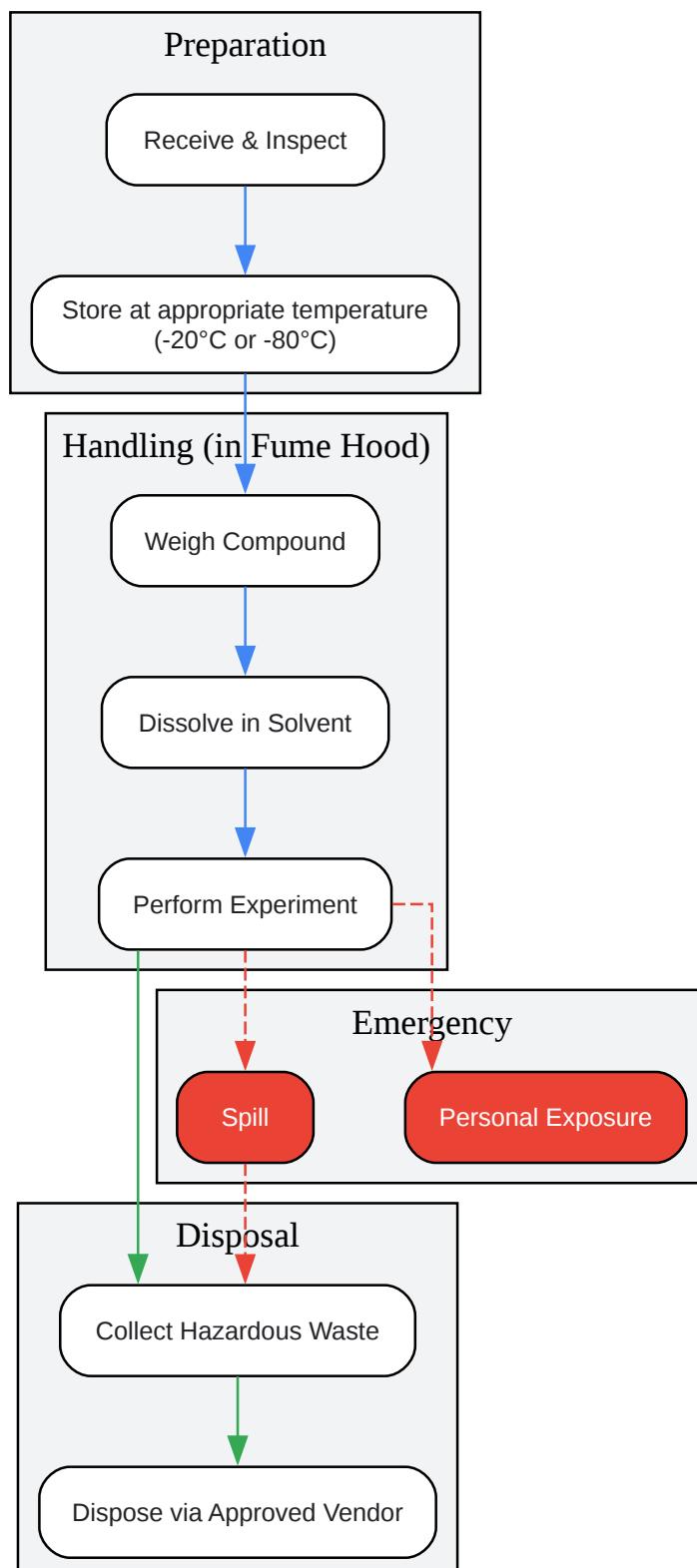
- Verify that the container is properly labeled.
- Wear appropriate PPE during inspection.
- Storage:
 - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[1]
 - Recommended storage temperature for the powder is -20°C.[1]
 - If dissolved in a solvent, store at -80°C.[1][5]
 - Keep away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[1]
- Preparation (Weighing and Dissolving):
 - All weighing and preparation of solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust.
 - Use dedicated, clean spatulas and weighing boats.
 - When dissolving, add the solvent to the powder slowly to avoid splashing. The dihydrochloride salt form generally has enhanced water solubility and stability.[6]
- Handling and Use:
 - Always handle the compound within a chemical fume hood.
 - Avoid direct contact with skin and eyes.[1]
 - Do not eat, drink, or smoke in the laboratory area where the compound is handled.[1][2]
- Emergency Procedures:
 - Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[1][2]

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[[1](#)][[2](#)]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Call a poison control center or physician immediately.[[1](#)][[2](#)]
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection, and collect the spillage. Dispose of the collected material as hazardous waste. [[1](#)][[2](#)]

Disposal Plan

- All waste materials, including empty containers, contaminated PPE, and unused compound, must be disposed of as hazardous waste.
- Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[[1](#)][[2](#)]
- Due to its high toxicity to aquatic life, do not allow the compound to enter drains or waterways.[[1](#)][[2](#)]

Safe Handling Workflow

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Caption: Workflow for handling **PARP1-IN-5 dihydrochloride**.

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